

An In-Depth Technical Guide to 3-Aminotetrahydrofuran for Advanced Research Applications

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Compound of Interest

Compound Name: 3-Aminotetrahydrofuran

Cat. No.: B1273345

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Introduction

3-Aminotetrahydrofuran is a pivotal heterocyclic building block in modern medicinal chemistry and drug development. As a saturated five-membered cyclic ether bearing a primary amine, its structure combines several desirable features for molecular design. The tetrahydrofuran (THF) ring often serves as a metabolically stable, polar scaffold that can improve the pharmacokinetic profile of a drug candidate, while the amine group provides a versatile handle for synthetic elaboration and a key interaction point for biological targets.^{[1][2][3]} This molecule possesses a stereocenter at the C3 position, making the synthesis and application of its enantiomerically pure forms—(R)- and (S)-**3-Aminotetrahydrofuran**—of significant interest in the development of stereospecific pharmaceuticals.^[4]

This guide provides an in-depth exploration of **3-Aminotetrahydrofuran**, from its fundamental physicochemical properties to its synthesis and critical role in drug discovery, tailored for researchers, scientists, and drug development professionals.

Section 1: Core Molecular and Physicochemical Properties

A thorough understanding of a molecule's fundamental properties is the bedrock of its effective application in research and development.

Molecular Formula and Weight

- Molecular Formula: C₄H₉NO[5][6][7][8]
- Molecular Weight: 87.12 g/mol [5][6][7][8]
- IUPAC Name: (3S)-oxolan-3-amine for the (S)-enantiomer, (3R)-oxolan-3-amine for the (R)-enantiomer, and oxolan-3-amine for the racemic mixture.[5][8]

Chemical Structure and Stereoisomerism

The presence of a chiral center at the C3 position is a defining feature of **3-Aminotetrahydrofuran**. The specific spatial arrangement of the amine group dictates the molecule's interaction with chiral biological systems, such as enzymes and receptors.

(R)-3-Aminotetrahydrofuran

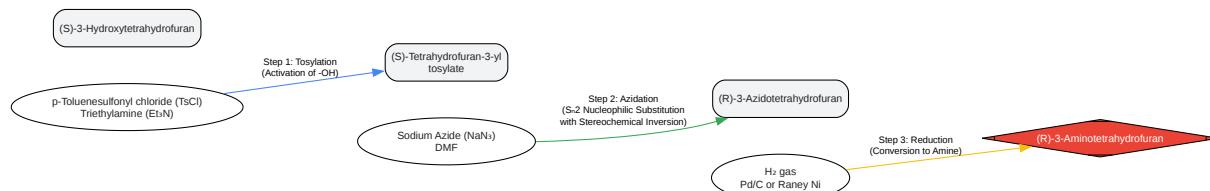
C₁CO[C@H]N
MIPHRQMEIYLZFZ-SCSAIBSYSA-N

(S)-3-Aminotetrahydrofuran

C₁CO[C@H]N
MIPHRQMEIYLZFZ-BYPYZUCNSA-N

Racemic 3-Aminotetrahydrofuran

C₄H₉NO
MIPHRQMEIYLZFZ-UHFFFAOYSA-N



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